

Application Note: Analysis of Benazepril Hydrochloride in Pharmaceutical Dosage Forms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benazepril Hydrochloride

Cat. No.: B7790624

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Audience: Researchers, scientists, and drug development professionals.

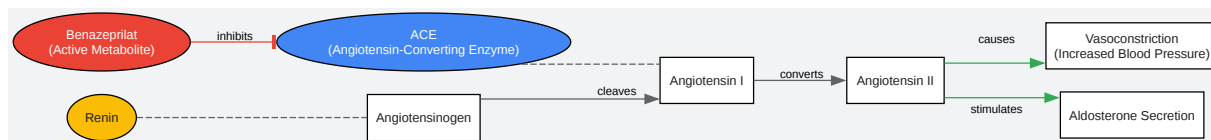
This document provides detailed protocols for the quantitative analysis of **benazepril hydrochloride** in pharmaceutical dosage forms using High-Performance Liquid Chromatography (HPLC), UV-Visible Spectrophotometry, and Dissolution Testing.

Introduction

Benazepril hydrochloride is an angiotensin-converting enzyme (ACE) inhibitor used in the treatment of hypertension, heart failure, and diabetic kidney disease.[1] It is a prodrug that is hydrolyzed in the liver to its active metabolite, benazeprilat.[2][3] Benazeprilat blocks the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor, resulting in vasodilation and reduced blood pressure.[1][2][4] Accurate and reliable analytical methods are crucial for the quality control and routine analysis of **benazepril hydrochloride** in its pharmaceutical formulations to ensure safety and efficacy.[1] This application note details validated methods for its determination.

Mechanism of Action

Benazepril exerts its therapeutic effect by inhibiting the Angiotensin-Converting Enzyme (ACE) within the Renin-Angiotensin-Aldosterone System (RAAS). This inhibition prevents the conversion of angiotensin I to angiotensin II, leading to decreased vasoconstriction and reduced aldosterone secretion.



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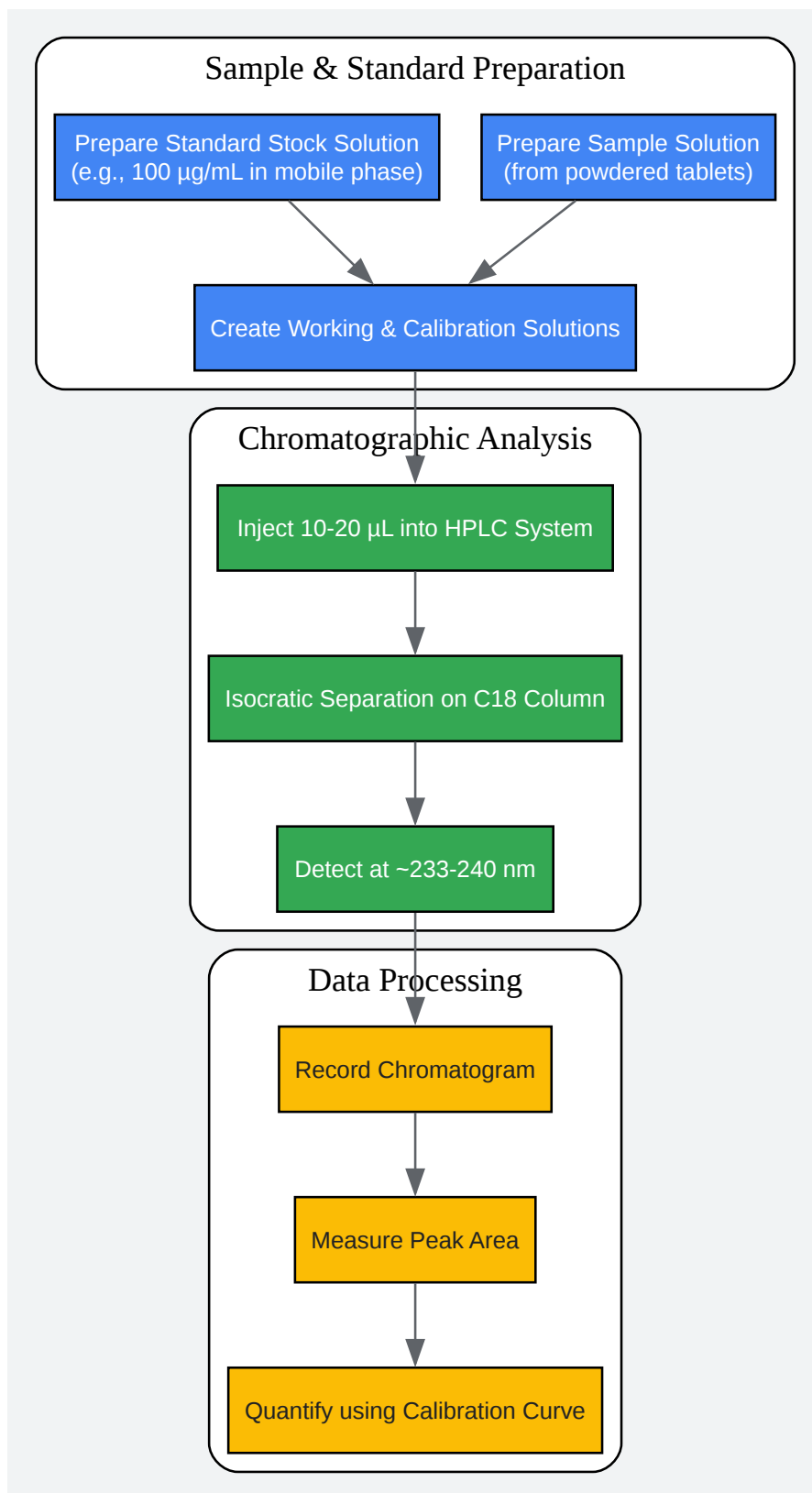
Caption: Mechanism of action of benazeprilat in the Renin-Angiotensin System.

Analytical Methods and Protocols

High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC methods are widely used for the quantification of **benazepril hydrochloride** due to their high specificity and accuracy.^{[5][6]}

Experimental Workflow: HPLC Analysis



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